

# A Technical Guide to the Ozone Depletion Potential of Chlorofluorocarbons

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chloropentafluoroethane

Cat. No.: B1202741

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Ozone Depletion Potential (ODP) of various chlorofluorocarbons (CFCs). It delves into the quantitative data, the experimental methodologies used for their determination, and the underlying chemical pathways of ozone destruction. This document is intended to serve as a detailed resource for the scientific community.

## Introduction to Ozone Depletion Potential

The Ozone Depletion Potential (ODP) of a chemical is a measure of its relative ability to destroy stratospheric ozone. The reference chemical for this scale is trichlorofluoromethane (CFC-11), which is assigned an ODP of 1.0. The ODP is a crucial metric for assessing the environmental impact of ozone-depleting substances (ODSs) and is used to regulate these compounds under international agreements like the Montreal Protocol. The ODP of a substance is determined by several factors, including its atmospheric lifetime, the number of chlorine or bromine atoms it contains, and the efficiency of the catalytic cycles in which these halogens participate.

## Quantitative Comparison of CFCs

The following table summarizes the Ozone Depletion Potential and atmospheric lifetimes of several key chlorofluorocarbons. These values are based on scientific assessments and provide a clear comparison of the relative ozone-destroying capabilities of these compounds.

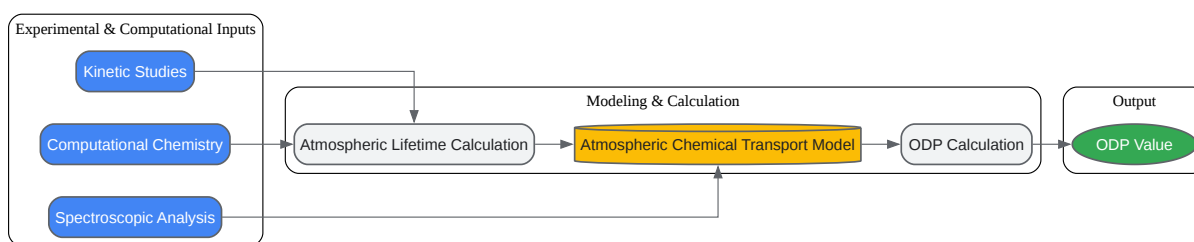
Compound	Chemical Formula	Atmospheric Lifetime (years)	Ozone Depletion Potential (ODP)
CFC-11	$\text{CCl}_3\text{F}$	45	1.0
CFC-12	$\text{CCl}_2\text{F}_2$	100	1.0
CFC-113	$\text{C}_2\text{Cl}_3\text{F}_3$	85	0.8
CFC-114	$\text{C}_2\text{Cl}_2\text{F}_4$	190	1.0
CFC-115	$\text{C}_2\text{ClF}_5$	1700	0.6

Source: U.S. Environmental Protection Agency

## Methodologies for ODP Determination

The Ozone Depletion Potential of a compound is not directly measured but is calculated using complex two- and three-dimensional atmospheric models. These models simulate the transport of the substance into the stratosphere and the chemical reactions it undergoes. The accuracy of these models is highly dependent on precise kinetic and photochemical data obtained from laboratory experiments.

The overall workflow for determining the ODP of a substance is outlined below:



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*Workflow for the determination of Ozone Depletion Potential (ODP).*

## Experimental Protocols

The rate at which a CFC reacts with other atmospheric species, particularly the hydroxyl radical (OH), determines its atmospheric lifetime. Two common techniques for measuring these gas-phase reaction rates are Flash Photolysis-Resonance Fluorescence and the Discharge-Flow technique.

### Flash Photolysis-Resonance Fluorescence (FP-RF)

- **Radical Generation:** A precursor gas (e.g.,  $\text{H}_2\text{O}$ ) is photolyzed by a short, intense pulse of ultraviolet light from a flash lamp or laser to produce the desired radical (e.g., OH).
- **Reaction Initiation:** The generated radicals are mixed with the CFC of interest in a temperature-controlled reaction cell.
- **Radical Detection:** The concentration of the radical is monitored over time using resonance fluorescence. A light source excites the radical to a higher electronic state, and the subsequent fluorescence is detected by a photomultiplier tube.
- **Data Analysis:** The decay of the fluorescence signal is proportional to the loss of the radical. By measuring the decay rate at different concentrations of the CFC, the bimolecular rate constant for the reaction can be determined.

### Discharge-Flow Technique

- **Radical Generation:** A precursor gas is passed through a microwave discharge to generate a continuous flow of radicals.
- **Reactant Introduction:** The CFC is introduced into the main flow tube at a specific point through a movable injector.
- **Reaction Zone:** The reaction between the radical and the CFC occurs in the flow tube.

- **Detection:** The concentration of the radical is measured at a fixed point downstream of the injector using techniques like mass spectrometry or laser-induced fluorescence.
- **Kinetic Measurement:** By varying the position of the movable injector, the reaction time is changed. The rate constant is determined from the decay of the radical concentration as a function of injector position (and thus reaction time) and the concentration of the CFC.

The efficiency with which a molecule absorbs infrared radiation is important for both its atmospheric lifetime (due to photolysis) and its global warming potential. Fourier-Transform Infrared (FTIR) Spectroscopy is the standard method for measuring the infrared absorption cross-sections of gases.

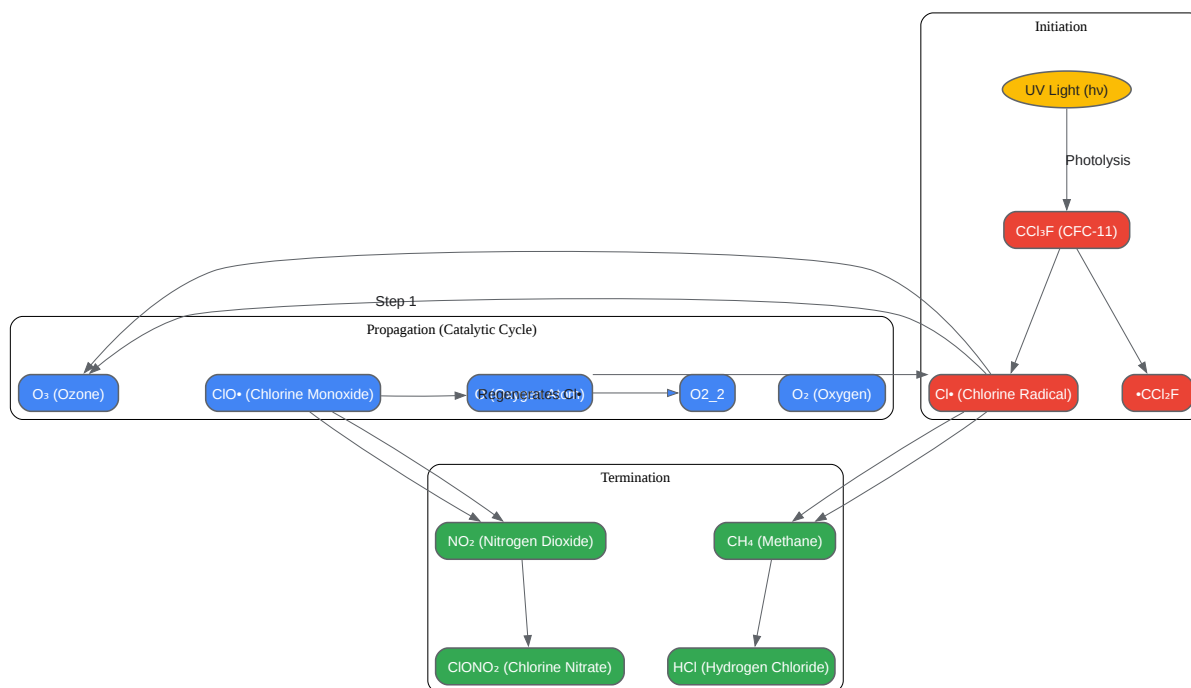
#### Fourier-Transform Infrared (FTIR) Spectroscopy Protocol

- **Sample Preparation:** A gas cell of a known path length is filled with a precise concentration of the CFC, often diluted in a non-absorbing buffer gas like nitrogen.
- **Background Spectrum:** A background spectrum is recorded with the cell filled only with the buffer gas to account for any absorption by the instrument optics or the buffer gas itself.
- **Sample Spectrum:** The infrared beam is passed through the gas cell containing the CFC sample, and the resulting interferogram is recorded.
- **Fourier Transform:** The interferogram is mathematically converted into a high-resolution infrared spectrum using a Fourier transform.
- **Data Analysis:** The absorbance of the CFC is determined from the sample and background spectra. The absorption cross-section is then calculated using the Beer-Lambert law, which relates absorbance to the concentration of the substance, the path length of the cell, and the absorption cross-section.

## Chemical Pathway of Ozone Depletion by CFCs

The destruction of stratospheric ozone by CFCs is a catalytic process, meaning a single chlorine atom can destroy thousands of ozone molecules before it is removed from the stratosphere. The process can be broken down into three main stages: initiation, propagation, and termination.

The following diagram illustrates the catalytic cycle of ozone depletion initiated by the photolysis of a CFC, using CFC-11 ( $\text{CCl}_3\text{F}$ ) as an example.



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### *Catalytic cycle of ozone depletion initiated by CFC-11.*

**Initiation:** In the stratosphere, high-energy ultraviolet (UV) radiation breaks the carbon-chlorine bond in the CFC molecule, releasing a highly reactive chlorine atom (a free radical).

**Propagation:** The chlorine atom then participates in a catalytic cycle:

- The chlorine atom reacts with an ozone molecule ( $O_3$ ), taking an oxygen atom to form chlorine monoxide ( $ClO\bullet$ ) and leaving an ordinary oxygen molecule ( $O_2$ ).
- The chlorine monoxide radical then reacts with a free oxygen atom ( $O$ ), which is present in the stratosphere, to form another oxygen molecule ( $O_2$ ) and regenerate the chlorine atom ( $Cl\bullet$ ).

This regenerated chlorine atom is then free to destroy another ozone molecule, continuing the catalytic cycle.

**Termination:** The catalytic cycle can be terminated when the chlorine radical reacts with other atmospheric molecules to form stable compounds that do not react with ozone, such as hydrogen chloride ( $HCl$ ) and chlorine nitrate ( $ClONO_2$ ). These molecules act as reservoirs for chlorine, but the chlorine can be released again to re-enter the catalytic cycle.

## Conclusion

The Ozone Depletion Potential is a critical tool for quantifying the impact of CFCs and other ozone-depleting substances on the stratospheric ozone layer. The determination of ODP is a rigorous process that combines precise laboratory measurements with sophisticated atmospheric modeling. A thorough understanding of the experimental protocols and the underlying chemical mechanisms is essential for the continued monitoring and regulation of substances that threaten the Earth's protective ozone layer.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)